

In Vitro Characterization of (S)-AM-9022: A Technical Guide

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Compound of Interest

Compound Name: (S)-AM-9022

Cat. No.: B12386693

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Introduction

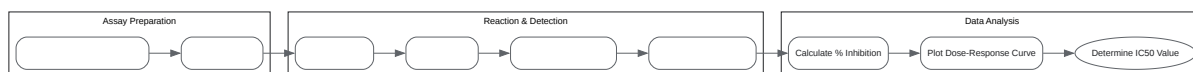
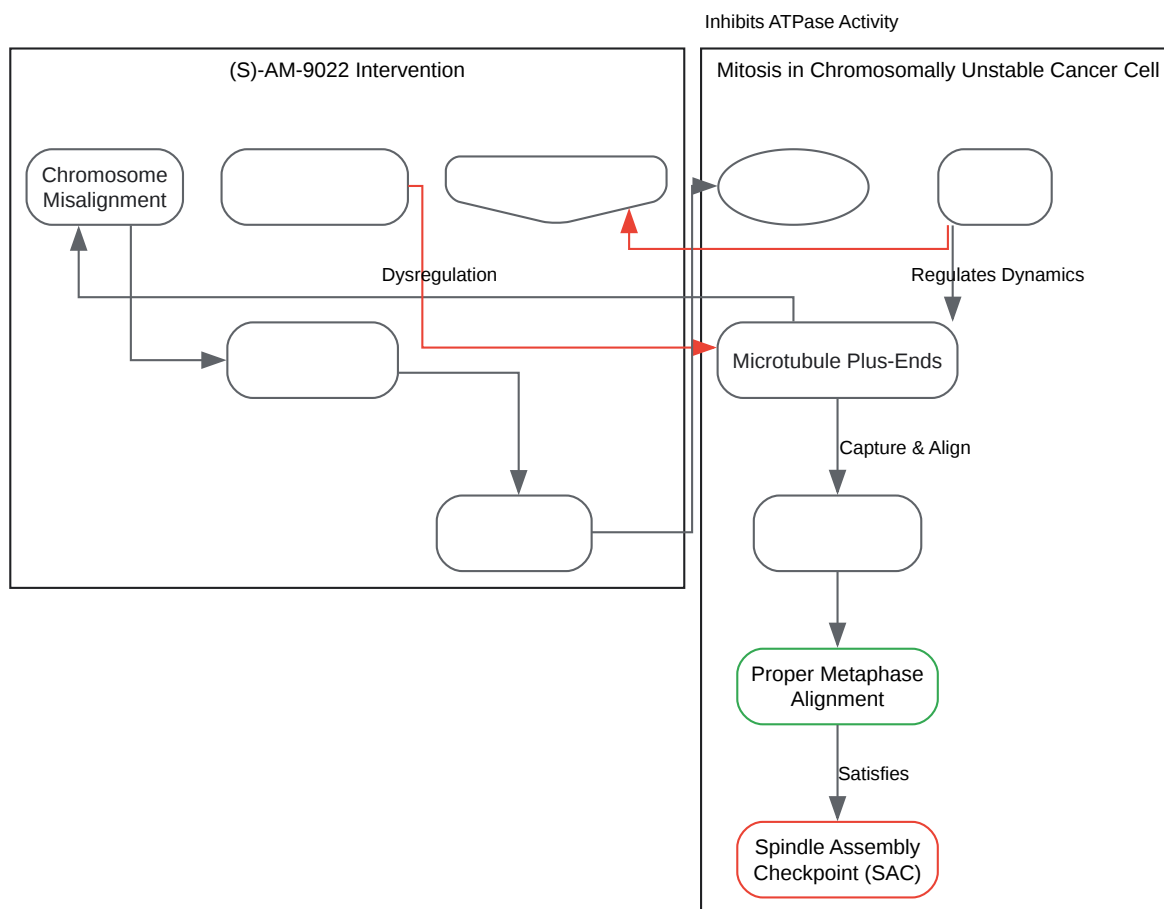
(S)-AM-9022 is the S-enantiomer of AM-9022, a potent and selective small molecule inhibitor of the mitotic kinesin KIF18A.[1] KIF18A is a plus-end directed motor protein that plays a crucial role in regulating chromosome movements during mitosis.[2] Inhibition of KIF18A's ATPase activity disrupts its function, leading to mitotic arrest and subsequent cell death, particularly in chromosomally unstable (CIN) cancer cells.[3][4] This targeted approach makes **(S)-AM-9022** a promising candidate for the development of novel cancer therapeutics.

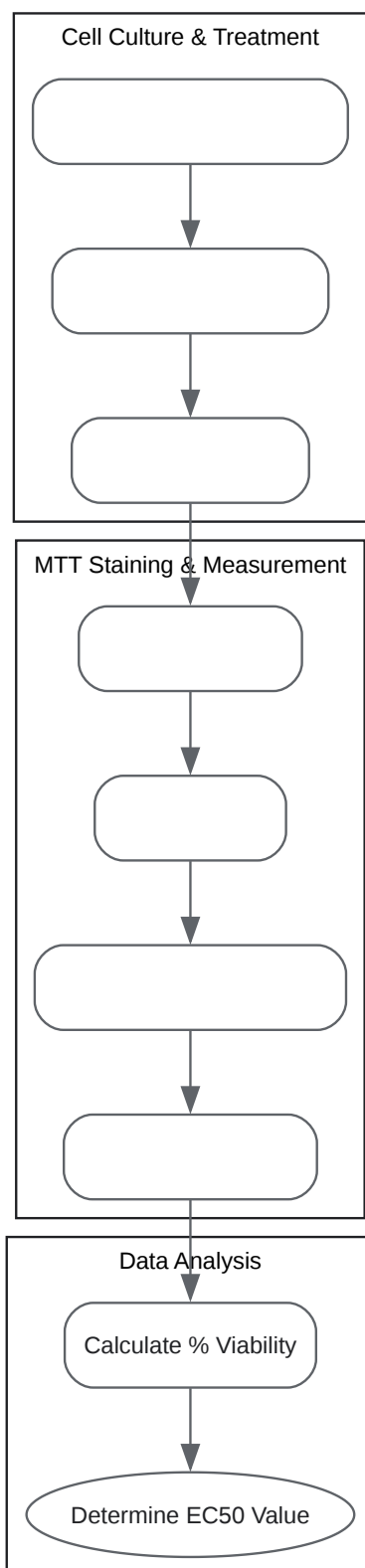
This technical guide provides a comprehensive overview of the in vitro characterization of **(S)-AM-9022**, with a focus on its biochemical and cellular activities. The quantitative data presented is for the racemic mixture, AM-9022, as specific data for the (S)-enantiomer is not currently available in the public domain.

Mechanism of Action

(S)-AM-9022 targets the motor domain of KIF18A, inhibiting its microtubule-stimulated ATPase activity.[3] This enzymatic activity is essential for KIF18A to translocate along microtubules and

regulate their dynamics at the plus-ends. By inhibiting this process, **(S)-AM-9022** disrupts proper chromosome alignment at the metaphase plate, leading to the activation of the spindle assembly checkpoint (SAC), prolonged mitotic arrest, and ultimately, apoptosis in cancer cells with high levels of CIN.[3][5]





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- [4. Chromosomally unstable tumor cells specifically require KIF18A for proliferation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Weakened APC/C activity at mitotic exit drives cancer vulnerability to KIF18A inhibition | The EMBO Journal \[link.springer.com\]](#)
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